

Streptonigrin stock solution preparation and storage

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Compound of Interest

Compound Name: Streptonigrin

Cat. No.: B015502

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Application Notes and Protocols for Streptonigrin

Topic: **Streptonigrin** Stock Solution Preparation and Storage Audience: Researchers, scientists, and drug development professionals.

Introduction

Streptonigrin is a potent aminoquinone antibiotic and antitumor agent originally isolated from *Streptomyces flocculus*[1][2]. Its mechanism of action involves the generation of reactive oxygen species and interference with DNA synthesis, making it a valuable tool in cancer research and for studies involving DNA damage and repair[3][4][5]. Due to its high cytotoxicity, proper handling, preparation, and storage of **Streptonigrin** solutions are critical for ensuring experimental reproducibility and laboratory safety. These application notes provide detailed protocols and guidelines for the preparation and storage of **Streptonigrin** stock solutions.

Safety and Handling Precautions

Streptonigrin is highly cytotoxic and must be handled with extreme care[3]. It is classified as a hazardous substance and requires strict adherence to safety protocols[4][6].

- **Personal Protective Equipment (PPE):** Always wear appropriate PPE, including a lab coat, safety goggles (eyeshields), and chemical-resistant gloves[4][5]. A dust mask (e.g., N95) should be used when handling the solid powder to avoid inhalation[4].

- Ventilation: Handle **Streptonigrin**, both in solid and solution form, in a well-ventilated area, preferably within a chemical fume hood or a biological safety cabinet[7].
- Avoid Contact: Prevent contact with skin, eyes, and clothing. Avoid the formation of dust and aerosols[7]. In case of contact, immediately flush the affected area with copious amounts of water and seek medical attention[7][8].
- Handling: Do not eat, drink, or smoke when handling the product. Wash hands thoroughly after handling[6][7].
- Disposal: Dispose of **Streptonigrin** waste according to approved institutional and local waste disposal regulations for hazardous materials[7].

Quantitative Data Summary

The following tables summarize the key quantitative data for the preparation and storage of **Streptonigrin** solutions.

Table 1: Solubility of **Streptonigrin**

Solvent	Solubility	Reference
Chloroform:Methanol (1:1)	~ 2 mg/mL	[1][6]
Dimethylformamide (DMF)	Soluble	[9]
Dimethyl sulfoxide (DMSO)	Soluble	[9]
Methanol	Moderately Soluble	[9]
Ethanol	Moderately Soluble	[9]
Water	Poor Solubility	[9]

Table 2: Recommended Storage Conditions and Stability

Form	Temperature	Duration	Reference
Solid (Powder)	-20°C	≥ 4 years	[1][3][6]
Solid (Powder)	2-8°C	Not Specified	[4][5]
In Solvent	-80°C	Not Specified	[7]

Note: Storage temperature for solid **Streptonigrin** may vary by manufacturer. Always refer to the product-specific data sheet for the most accurate storage information.

Experimental Protocol: Preparation of Streptonigrin Stock Solution

This protocol details the steps for preparing a 10 mM stock solution of **Streptonigrin** in DMSO.

4.1. Materials and Equipment

- **Streptonigrin** (solid powder, Molecular Weight: 506.46 g/mol) [4][5]
- Anhydrous, sterile Dimethyl sulfoxide (DMSO)
- Inert gas (e.g., Argon or Nitrogen)
- Sterile microcentrifuge tubes or cryovials
- Calibrated pipettes and sterile, filtered pipette tips
- Vortex mixer
- Analytical balance

4.2. Procedure

- Pre-handling Preparations:
 - Equilibrate the vial of solid **Streptonigrin** to room temperature before opening to prevent moisture condensation.

- Perform all handling steps within a chemical fume hood or other appropriate containment equipment.
- Weighing the Compound:
 - Carefully weigh the desired amount of **Streptonigrin** powder. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 5.06 mg of **Streptonigrin**.
- Dissolution:
 - Transfer the weighed **Streptonigrin** powder to a sterile vial.
 - Add the desired volume of sterile DMSO. For a 10 mM solution from 5.06 mg, add 1 mL of DMSO.
 - To aid dissolution, it is recommended to purge the solvent with an inert gas before adding it to the solid[6].
 - Cap the vial tightly and vortex thoroughly until the solid is completely dissolved. Gentle warming in a water bath may be used if necessary, but avoid excessive heat.
- Aliquoting and Storage:
 - Once fully dissolved, dispense the stock solution into smaller, single-use aliquots in sterile cryovials to avoid repeated freeze-thaw cycles.
 - Clearly label each aliquot with the compound name, concentration, solvent, and date of preparation.
 - Store the aliquots at -80°C for long-term storage[7].

Workflow Diagram

The following diagram illustrates the standard workflow for preparing and storing a **Streptonigrin** stock solution.



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Caption: Workflow for **Streptonigrin** stock solution preparation and storage.

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- To cite this document: BenchChem. [Streptonigrin stock solution preparation and storage]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b015502#streptonigrin-stock-solution-preparation-and-storage]

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